

Technical Guide: Tetradecamethylhexasiloxane (CAS No. 107-52-8)

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Compound of Interest

Compound Name: Tetradecamethylhexasiloxane

Cat. No.: B090760

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetradecamethylhexasiloxane, a linear siloxane, is a versatile compound with significant applications across various scientific and industrial domains. Its inherent properties, including thermal stability, chemical inertness, and low surface tension, make it a valuable component in formulations ranging from personal care products to high-performance lubricants.^[1] In the realm of research and drug development, its biocompatibility and dielectric properties are of particular interest. This guide provides an in-depth overview of

Tetradecamethylhexasiloxane, focusing on its physicochemical characteristics, relevant experimental protocols, and potential applications in advanced drug delivery systems.

Physicochemical Properties

A comprehensive summary of the key physicochemical properties of **Tetradecamethylhexasiloxane** is presented in Table 1. This data is essential for understanding its behavior in various experimental and formulation contexts.

Table 1: Physicochemical Properties of **Tetradecamethylhexasiloxane**

Property	Value	Reference(s)
Molecular Formula	C14H42O5Si6	[1][2]
Molecular Weight	458.99 g/mol	[2][3]
CAS Number	107-52-8	[1][2]
Appearance	Colorless, clear liquid	[1][2]
Melting Point	-59 °C	[1][2]
Boiling Point	142 °C at 20 mmHg	[1][2]
Density	0.891 g/cm ³	[2]
Refractive Index	n ₂₀ /D 1.40	[1]
Viscosity	2.9 mm ² /s	
Solubility	Soluble in alcohol and benzene.	[2]
IUPAC Name	[dimethyl(trimethylsilyloxy)silyl]oxy- [[dimethyl(trimethylsilyloxy)silyl]oxy-dimethylsilyl]oxy-dimethylsilane	[2]

Safety and Handling

Tetradecamethylhexasiloxane is considered a combustible liquid and should be handled with appropriate safety precautions.[4] While it is generally not classified as hazardous, it may cause mild skin and eye irritation.[4] For detailed safety information, refer to the Safety Data Sheet (SDS).

Table 2: Safety Information for **Tetradecamethylhexasiloxane**

Hazard Statement	Precautionary Statement
H227: Combustible liquid	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
May cause skin irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
May cause eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols

While specific protocols for the synthesis of **Tetradecamethylhexasiloxane** are proprietary and not readily available in public literature, the principles of siloxane chemistry apply. The synthesis of related polydimethylsiloxane (PDMS) materials often involves the hydrolysis and condensation of chlorosilane or alkoxy silane precursors.

A highly relevant application for drug development professionals is the use of siloxane-based materials in advanced drug delivery systems. The following protocol outlines the synthesis of siloxane-incorporated lipid nanoparticles (SiLNPs) for mRNA delivery, a cutting-edge application in modern therapeutics.

Experimental Protocol: Synthesis of Siloxane-Incorporated Lipid Nanoparticles (SiLNPs) for mRNA Delivery

This protocol is adapted from a combinatorial approach to developing SiLNPs for tissue-specific mRNA delivery.

Objective: To synthesize SiLNPs capable of encapsulating and delivering mRNA to target cells.

Materials:

- Siloxane amines (Six)
- Epoxide-/ester-/amide bond-based alkylated tails (Cy/Oy/Ny)
- mRNA encoding a reporter protein (e.g., Firefly Luciferase)
- Phospholipid (e.g., DOPE)
- Cholesterol
- PEG-lipid
- Ethanol
- Citrate buffer (pH 4.0)
- Phosphate-buffered saline (PBS, pH 7.4)

Equipment:

- Microfluidic mixing device (e.g., NanoAssemblr)
- Dialysis system (e.g., with a 10 kDa MWCO membrane)
- Dynamic light scattering (DLS) instrument for size and polydispersity analysis
- Spectrofluorometer for encapsulation efficiency determination

Procedure:

- Lipidoid Synthesis: Synthesize a library of siloxane-based lipidoids through combinatorial reactions between various siloxane amines and alkylated tails.
- Lipid Stock Preparation: Prepare a stock solution of the synthesized siloxane-incorporated lipidoid, phospholipid, cholesterol, and PEG-lipid in ethanol at a specific molar ratio.
- mRNA Stock Preparation: Prepare a stock solution of the mRNA in a citrate buffer.
- Nanoparticle Formulation:

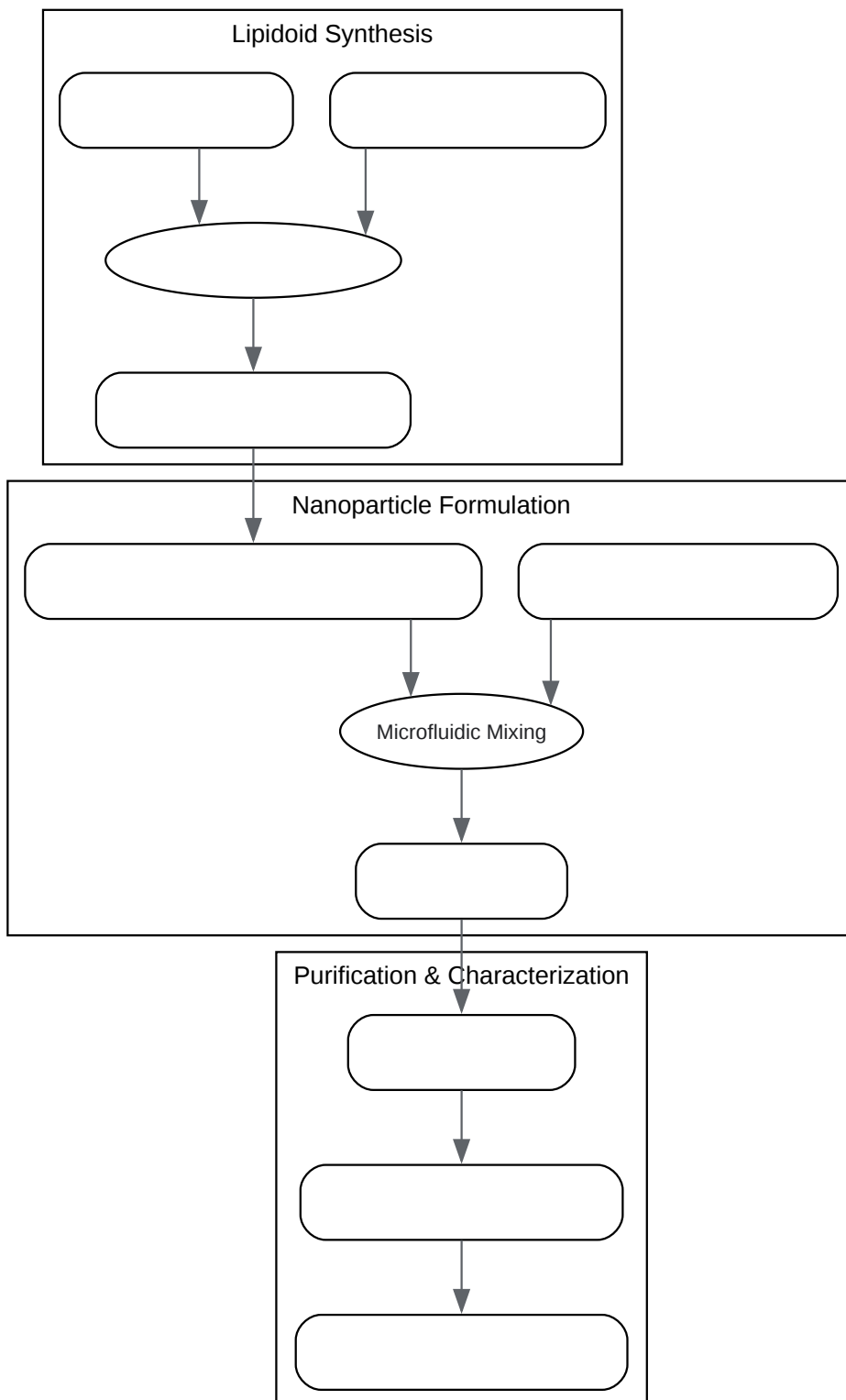
- Utilize a microfluidic mixing device to rapidly mix the lipid-ethanol solution with the mRNA-aqueous buffer solution at a defined flow rate ratio (e.g., 3:1 aqueous to organic).
- The rapid mixing induces the self-assembly of the lipids around the mRNA, forming the SiLNPs.
- Purification:
 - Remove the ethanol and unencapsulated mRNA by dialyzing the formulated SiLNPs against PBS at 4 °C for at least 2 hours.
- Characterization:
 - Size and Polydispersity: Measure the hydrodynamic diameter and polydispersity index (PDI) of the SiLNPs using DLS.
 - Encapsulation Efficiency: Determine the percentage of mRNA encapsulated within the SiLNPs using a fluorescent dye-based assay (e.g., RiboGreen assay).

Visualizations

Synthesis of Siloxane-Incorporated Lipid Nanoparticles (SiLNPs)

The following diagram illustrates the workflow for the synthesis of SiLNPs for mRNA delivery.

Workflow for the Synthesis of Siloxane-Incorporated Lipid Nanoparticles (SiLNPs)



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Caption: A flowchart illustrating the key stages in the synthesis of siloxane-incorporated lipid nanoparticles.

Applications in Research and Drug Development

The unique properties of **Tetradecamethylhexasiloxane** and related siloxanes make them valuable in various aspects of research and drug development:

- **Excipient in Formulations:** Due to its low surface tension and non-irritating nature, it can be used as an excipient in topical and transdermal drug delivery systems to improve spreadability and skin feel.^[1]
- **Component of Medical Devices:** Its biocompatibility and stability are advantageous for its use in medical devices that have tissue contact.^[1]
- **Advanced Drug Delivery:** As demonstrated in the experimental protocol, siloxane-based materials are being engineered into sophisticated nanoparticles for the targeted delivery of nucleic acid therapeutics like mRNA. The inclusion of siloxane moieties can enhance cellular uptake and endosomal escape of these nanoparticles.
- **Analytical Chemistry:** In gas chromatography, stationary phases are often based on polysiloxanes. Understanding the properties of shorter-chain siloxanes like **Tetradecamethylhexasiloxane** is crucial for troubleshooting and method development, as they can sometimes appear as contaminants or "ghost peaks".

Conclusion

Tetradecamethylhexasiloxane is a well-characterized compound with established physicochemical properties. While its direct role in biological signaling pathways is not documented, its importance in materials science and pharmaceutical technology is growing. For researchers and drug development professionals, the true potential of this and related siloxanes lies in their application as enabling materials for novel drug delivery systems. The development of siloxane-incorporated nanoparticles for nucleic acid therapies represents a significant advancement, showcasing how the fundamental properties of these compounds can be leveraged to address complex challenges in medicine. Further research into the synthesis and functionalization of specific oligosiloxanes will undoubtedly open up new avenues for innovation in drug delivery and biomedical engineering.

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